

Application Notes: Potassium-Ion Batteries for Grid-Scale Energy Storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Potassium ion

Cat. No.: B139518

[Get Quote](#)

1. Introduction

Potassium-ion batteries (KIBs) are emerging as a compelling alternative to lithium-ion batteries (LIBs) for large-scale grid energy storage.^{[1][2]} The primary drivers for this interest are the natural abundance and low cost of potassium, which is approximately eight times more abundant in the Earth's crust than lithium.^{[3][4]} For grid applications, where cost and scalability are paramount, these advantages are significant.^[4] Furthermore, the standard electrode potential of K^+/K (-2.93 V vs. SHE) is close to that of Li^+/Li (-3.04 V vs. SHE), suggesting the potential for KIBs to deliver high energy density, superior to that of sodium-ion batteries (SIBs).^{[5][6]} These attributes position KIBs as a highly promising technology to support the integration of intermittent renewable energy sources like solar and wind into the power grid.^{[1][3][7]}

2. Key Advantages and Persistent Challenges

While promising, the development of KIBs for grid applications involves navigating a unique set of advantages and challenges stemming from the physicochemical properties of the **potassium ion**.

Advantages:

- **Cost-Effectiveness:** Potassium is significantly cheaper than lithium, and its carbonate salt (K_2CO_3), a precursor for cathode materials, is comparable in cost to its sodium counterpart and much cheaper than Li_2CO_3 .^[3]

- **Resource Abundance:** Potassium is a widely distributed element, mitigating the geopolitical and supply chain concerns associated with lithium.[4][8]
- **High Power Capability:** K⁺ ions exhibit high ionic conductivity in common non-aqueous electrolytes due to a smaller solvated ion size compared to Li⁺ and Na⁺. [2][3] This facilitates faster ion transport, which is beneficial for high-power applications.[3]
- **Aluminum Current Collector Compatibility:** Unlike lithium, potassium does not readily alloy with aluminum at typical anode operating potentials.[9] This allows for the use of inexpensive aluminum foil as the current collector for both the anode and cathode, further reducing battery cost and weight.[5][9]
- **Graphite Intercalation:** K⁺ ions can effectively intercalate into graphite, a well-established and commercially available anode material, to form KC₈, offering a theoretical capacity of ~279 mAh/g.[9][10]

Challenges:

- **Large Ionic Radius:** The large size of the K⁺ ion (1.38 Å) compared to Li⁺ (0.76 Å) presents a significant challenge.[5][11] The repeated insertion and extraction of large K⁺ ions into the electrode lattice can cause substantial volume changes, leading to mechanical stress, pulverization of the active material, and rapid capacity decay.[2][6]
- **Sluggish Kinetics in Solid State:** While mobile in liquid electrolytes, the large K⁺ ion can have low diffusion rates within solid electrode materials, which can limit the rate performance of the battery.[6]
- **Electrolyte Side Reactions and Dendrite Growth:** KIBs can suffer from severe side reactions between the electrode and electrolyte, leading to the consumption of the electrolyte and the formation of an unstable solid electrolyte interphase (SEI).[6] Like other alkali metal batteries, the potential for potassium metal dendrite growth during charging poses a significant safety risk.[6]

3. Performance Data of KIB Electrode Materials

The development of stable and high-performance electrode materials is crucial for advancing KIB technology. The following tables summarize the electrochemical performance of various

cathode and anode materials reported in the literature.

Table 1: Performance of Selected Cathode Materials for Potassium-Ion Batteries

Cathode Material	Type	Average Voltage (V vs. K/K+)	Reversible Capacity (mAh/g)	Cycle Life
KFeC ₂ O ₄ F	Fluoroxalate	~3.1	112	94% retention after 2000 cycles[12]
K _{0.220} Fe[Fe(CN) ₆] _{0.805}	Prussian Blue Analogue	~3.5	~80 (at 1C)	82.4% retention after 500 cycles[13]
K-Fe-Mn-Ni-O ₂ (P3-type)	Layered Oxide	Not specified	~130 (initial)	70% retention after 1000 cycles[14]
KFeSO ₄ F	Fluorosulfate	>3.5	~102	Not specified[3]
K _{1.88} Zn _{2.88} [Fe(CN) ₆] ₂	Prussian Blue Analogue	3.9	55.6	~95% retention after 100 cycles[3]
Aqueous K ₂ Fe[Fe(CN) ₆]	Prussian Blue Analogue	Not specified	120	>85% retention after 500 cycles[7]

Table 2: Performance of Selected Anode Materials for Potassium-Ion Batteries

Anode Material	Type	Average Voltage (V vs. K/K+)	Reversible Capacity (mAh/g)	Cycle Life
Graphite	Intercalation	~0.2	~279 (theoretical)	Varies with electrolyte/binder
Soft Carbon	Intercalation	<1.0	~250	Stable for hundreds of cycles[12]
Amorphous FeVO ₄ /C	Conversion	Not specified	>350	~100% Coulombic efficiency for thousands of cycles[9]
Carbon-modified Li ₄ Ti ₅ O ₁₂	Intercalation	~1.25	130 (at 3.2C)	70% retention after 1000 cycles[14]
MoS ₂ /graphene hydrogel	Conversion/Intercalation	Not specified	>300	Good rate performance reported[9]

4. Experimental Protocols

Standardized protocols are essential for the reliable evaluation and comparison of KIB materials and cells.

Protocol 1: Electrode Slurry Preparation and Casting

- **Mixing:** Combine the active material (e.g., KFeC₂O₄F), a conductive agent (e.g., Super P carbon black), and a binder (e.g., polyvinylidene difluoride, PVDF) in a weight ratio of 8:1:1.
- **Solvent Addition:** Add N-methyl-2-pyrrolidone (NMP) as a solvent and mix using a planetary mixer or magnetic stirrer for several hours until a homogeneous, viscous slurry is formed.

- Casting: Cast the slurry onto an aluminum foil current collector (for both cathode and anode) using a doctor blade with a set gap height (e.g., 100-200 μm) to ensure uniform thickness.
- Drying: Dry the coated electrode in a vacuum oven at 80-120°C for at least 12 hours to completely remove the NMP solvent.
- Pressing and Cutting: After drying, press the electrode sheet using a calendering machine to improve particle contact and control porosity. Punch the sheet into circular discs of a specific diameter (e.g., 12-15 mm) for cell assembly.

Protocol 2: KIB Coin Cell (CR2032) Assembly

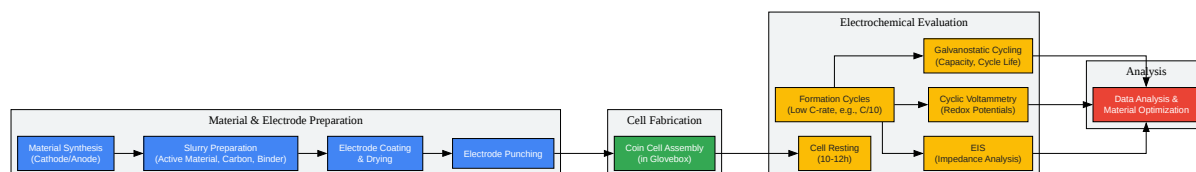
This protocol should be performed in an argon-filled glovebox with H_2O and O_2 levels below 0.5 ppm.

- Preparation: Place the bottom cap of a CR2032 coin cell into the assembly die.
- Cathode: Place the prepared circular cathode disc into the center of the cap.
- Electrolyte: Add a few drops (e.g., 60-80 μL) of the KIB electrolyte (e.g., 1 M KPF_6 in a 1:1 v/v mixture of ethylene carbonate (EC) and diethyl carbonate (DEC)) onto the cathode surface.
- Separator: Place a glass fiber or polypropylene separator on top of the electrolyte-wetted cathode. Ensure it is fully wetted.
- Anode: Place the anode disc (e.g., potassium metal foil or a prepared carbon anode) onto the separator. If using a carbon anode, add another few drops of electrolyte.
- Spacer and Spring: Place a stainless-steel spacer and a wave spring on top of the anode.
- Casing: Place the top cap (with gasket pre-inserted) over the cell stack.
- Crimping: Transfer the die to a crimping machine and apply pressure to seal the coin cell.
- Resting: Let the assembled cell rest for 10-12 hours before electrochemical testing to ensure complete electrolyte penetration.

Protocol 3: Electrochemical Characterization

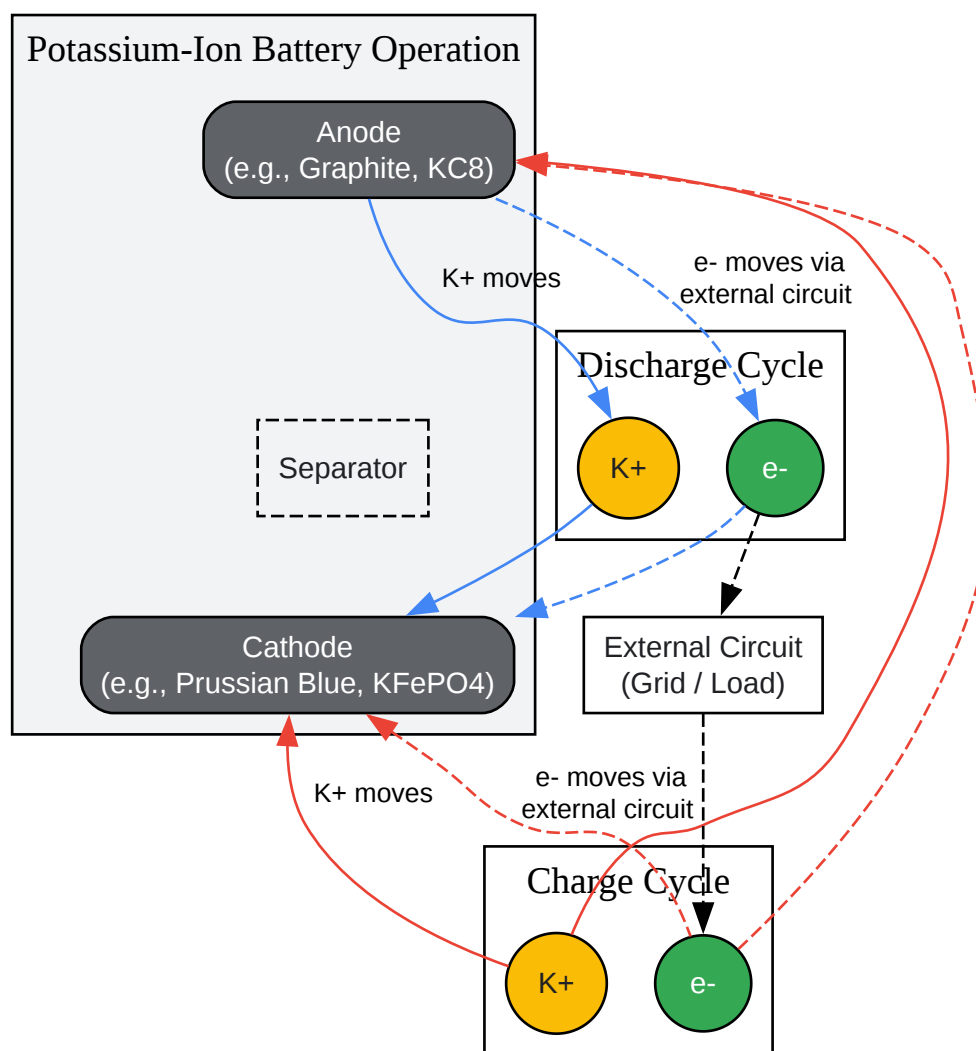
- Galvanostatic Cycling (GC): This is the primary technique to determine reversible capacity, coulombic efficiency, and cycle life.^[15]
 - Objective: To charge and discharge the battery at a constant current within a defined voltage window.
 - Procedure: Use a battery cycler. Set the voltage range (e.g., 1.5-4.5 V for a full cell).^[16] Set the current based on the C-rate (e.g., C/10 for initial cycles, then 1C for rate capability tests).^[17] A 1C rate corresponds to fully charging or discharging the cell in one hour.
 - Data Acquired: Specific capacity (mAh/g), energy density (Wh/kg), coulombic efficiency (%), and capacity retention over cycles.
- Cyclic Voltammetry (CV):
 - Objective: To identify the redox potentials (voltages at which electrochemical reactions occur) and assess the electrochemical reversibility of the electrode materials.
 - Procedure: Use a potentiostat. Sweep the potential at a slow scan rate (e.g., 0.1-0.5 mV/s) within the desired voltage window.
 - Data Acquired: A plot of current vs. voltage, showing the characteristic peaks corresponding to K⁺ insertion and extraction.
- Electrochemical Impedance Spectroscopy (EIS):
 - Objective: To investigate the charge transfer resistance, SEI layer resistance, and ion diffusion kinetics within the cell.
 - Procedure: Apply a small AC voltage perturbation (e.g., 5-10 mV) over a wide frequency range (e.g., 100 kHz to 0.01 Hz) at a specific state of charge.
 - Data Acquired: Nyquist plot, which can be modeled with equivalent circuits to quantify different resistance components in the battery.

5. Visualizations



[Click to download full resolution via product page](#)

Fig. 1: Experimental workflow for developing and evaluating KIBs.



[Click to download full resolution via product page](#)

Fig. 2: Ion and electron flow in a KIB during charge and discharge.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. thecooldown.com [thecooldown.com]
- 2. researchgate.net [researchgate.net]

- 3. pubs.acs.org [pubs.acs.org]
- 4. dsiac.dtic.mil [dsiac.dtic.mil]
- 5. researchgate.net [researchgate.net]
- 6. Approaching high-performance potassium-ion batteries via advanced design strategies and engineering - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. High-Capacity Aqueous Potassium-Ion Batteries for Large-Scale Energy Storage - Advanced Science News [advancedsciencenews.com]
- 8. Cathode Materials for Potassium-Ion Batteries: Current Status and Perspective [journal.hep.com.cn]
- 9. eepower.com [eepower.com]
- 10. Potassium-ion battery - Wikipedia [en.wikipedia.org]
- 11. researchgate.net [researchgate.net]
- 12. pv-magazine.com [pv-magazine.com]
- 13. eprints.bournemouth.ac.uk [eprints.bournemouth.ac.uk]
- 14. researchgate.net [researchgate.net]
- 15. Methods and Protocols for Reliable Electrochemical Testing in Post-Li Batteries (Na, K, Mg, and Ca) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 16. youtube.com [youtube.com]
- 17. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [Application Notes: Potassium-Ion Batteries for Grid-Scale Energy Storage]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b139518#application-of-potassium-ion-batteries-in-grid-energy-storage>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com